

assessing the stability of 2-Methoxy-4-(2-nitrovinyl)phenol under various conditions

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Compound of Interest

Compound Name: 2-Methoxy-4-(2-nitrovinyl)phenol

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A Comparative Guide to the Stability of 2-Methoxy-4-(2-nitrovinyl)phenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive assessment of the anticipated stability of **2-Methoxy-4-(2-nitrovinyl)phenol** (NV-P) under various environmental conditions. Due to the limited availability of direct experimental stability data for NV-P, this document leverages a comparative analysis with structurally related compounds to predict its stability profile. Detailed experimental protocols are provided to enable researchers to conduct their own stability studies.

Predicted Stability Profile of 2-Methoxy-4-(2-nitrovinyl)phenol

The chemical structure of **2-Methoxy-4-(2-nitrovinyl)phenol**, which includes a phenolic hydroxyl group, a methoxy group on the aromatic ring, and a nitrovinyl side chain, suggests potential instabilities under certain conditions.

pH Stability

The presence of the phenolic hydroxyl group is a key determinant of the pH stability of NV-P. Phenolic compounds are known to be susceptible to degradation in alkaline environments. At high pH, the hydroxyl group can deprotonate to form a phenoxide ion, which is more

susceptible to oxidation. Studies on other phenolic compounds, such as caffeic acid and chlorogenic acid, have shown that they are not stable at high pH, and the resulting spectral changes are irreversible[1][2][3]. In contrast, these compounds are generally stable in acidic pH[1][4]. Therefore, it is predicted that NV-P will exhibit poor stability in alkaline solutions (pH > 7) but will be relatively stable in acidic to neutral conditions.

Thermal Stability

The nitrovinyl group in NV-P is expected to influence its thermal stability. Aliphatic nitro compounds are known to be thermally sensitive and can undergo exothermic decomposition[5][6]. The thermal decomposition of nitro compounds often involves the cleavage of the C-NO₂ bond[6]. Studies on nitro-containing polymers have also shown that the decomposition temperature can be influenced by the nitro group content[7][8]. Consequently, NV-P may be susceptible to thermal degradation at elevated temperatures.

Photostability

The aromatic ring and the nitro group in NV-P are chromophores that can absorb light, which may lead to photodecomposition. The International Council for Harmonisation (ICH) guidelines for stability testing recommend photostability testing for new drug substances. It is therefore advisable to protect NV-P from light during storage and handling.

Comparative Analysis with Structurally Similar Compounds

To further predict the stability of NV-P, a comparison with structurally related compounds is presented in Table 1.

Table 1: Comparative Analysis of **2-Methoxy-4-(2-nitrovinyl)phenol** and Related Compounds

Compound	Structural Features	Known/Predicted Stability
2-Methoxy-4-(2-nitrovinyl)phenol (NV-P)	Phenolic -OH, Methoxy, Nitrovinyl group	Predicted: Unstable at high pH and elevated temperatures. Sensitive to light.
Vanillin	Phenolic -OH, Methoxy, Aldehyde group	Generally stable under normal conditions, but can be oxidized.
2-Methoxy-4-vinylphenol	Phenolic -OH, Methoxy, Vinyl group	The vinyl group can be prone to polymerization. The phenolic group suggests instability at high pH.
Caffeic Acid	Phenolic -OHs, Carboxylic acid, Vinyl group	Unstable at high pH [1] [2] [3] .
Ferulic Acid	Phenolic -OH, Methoxy, Carboxylic acid, Vinyl group	More resistant to pH-induced degradation compared to caffeic acid [2] .
Nitroethane	Nitro group on an aliphatic chain	Can undergo exothermic decomposition at elevated temperatures.

Experimental Protocols for Stability Assessment

The following are detailed methodologies for conducting stability studies on **2-Methoxy-4-(2-nitrovinyl)phenol**, based on established guidelines[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#).

Protocol 1: pH Stability Assessment

This protocol uses UV-Vis spectroscopy to monitor the degradation of NV-P in solutions of varying pH.

- Materials: **2-Methoxy-4-(2-nitrovinyl)phenol**, buffers of various pH (e.g., pH 3, 5, 7, 9, 11), UV-Vis spectrophotometer.
- Procedure:

1. Prepare a stock solution of NV-P in a suitable solvent (e.g., ethanol).
2. Dilute the stock solution in each of the pH buffers to a final concentration that gives an absorbance reading within the linear range of the spectrophotometer.
3. Immediately after preparation, record the initial UV-Vis spectrum (200-400 nm) of each solution at time zero.
4. Store the solutions at a constant temperature in the dark.
5. Record the UV-Vis spectra at predetermined time intervals (e.g., 1, 2, 4, 8, 24 hours).
6. Monitor the decrease in the absorbance maximum or the appearance of new peaks to determine the rate of degradation.

Protocol 2: Thermal Stability Assessment

This protocol uses Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) to evaluate the thermal stability of NV-P.

- Materials: **2-Methoxy-4-(2-nitroviny)phenol**, DSC instrument, TGA instrument.
- Procedure:
 1. Accurately weigh a small amount of NV-P (typically 1-5 mg) into an appropriate DSC or TGA pan.
 2. For DSC, heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere and record the heat flow to determine the onset of any exothermic or endothermic events.
 3. For TGA, heat the sample at a constant rate under a nitrogen atmosphere and record the weight loss as a function of temperature to determine the decomposition temperature.

Protocol 3: Photostability Assessment

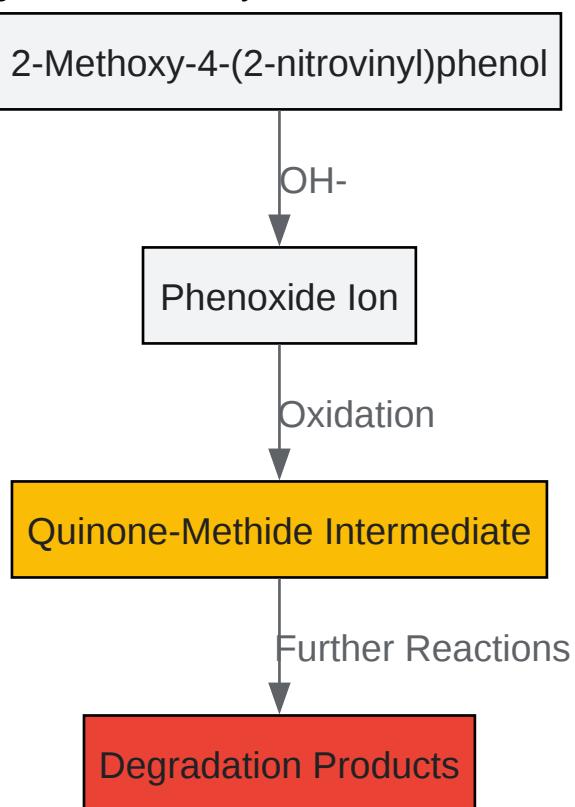
This protocol evaluates the stability of NV-P when exposed to light, following ICH Q1B guidelines.

- Materials: **2-Methoxy-4-(2-nitroviny)phenol**, a suitable solvent, photostability chamber with a calibrated light source (e.g., Xenon lamp), HPLC system.
- Procedure:
 1. Prepare a solution of NV-P in a suitable solvent.
 2. Expose the solution to a controlled light source in the photostability chamber for a specified duration.
 3. A control sample should be stored in the dark under the same temperature conditions.
 4. At predetermined time intervals, withdraw aliquots of the exposed and control samples.
 5. Analyze the samples by a validated stability-indicating HPLC method to quantify the amount of NV-P remaining and detect the formation of any degradation products.

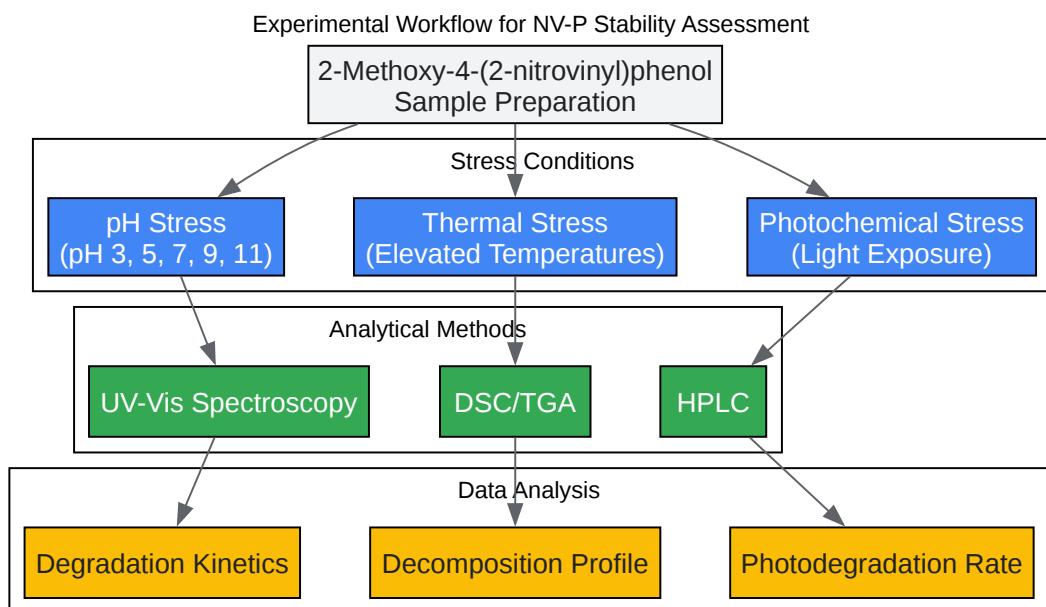
Potential Degradation Pathway and Experimental Workflow

The following diagrams illustrate a potential degradation pathway for **2-Methoxy-4-(2-nitroviny)phenol** under alkaline conditions and a general workflow for its stability assessment.

Potential Degradation Pathway of NV-P under Alkaline Conditions

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Caption: Proposed degradation of NV-P via a quinone-methide intermediate.



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Caption: Workflow for the comprehensive stability assessment of NV-P.

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